

CAS number and molecular formula of 4,6-Dimethylindan

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4,6-Dimethylindan

Cat. No.: B155056

[Get Quote](#)

4,6-Dimethylindan: A Technical Guide for Researchers

An In-depth Examination of its Physicochemical Properties, Synthesis, and Potential Biological Significance

This technical guide provides a comprehensive overview of **4,6-Dimethylindan**, a substituted indan derivative of interest to researchers in medicinal chemistry and drug development. This document details its fundamental chemical properties, outlines a plausible experimental protocol for its synthesis, and explores the potential biological activities and signaling pathways associated with the broader class of indan derivatives.

Core Compound Information

CAS Number: 1685-82-1[1][2]

Molecular Formula: C₁₁H₁₄[1][2]

Physicochemical and Spectroscopic Data

A summary of key quantitative data for **4,6-Dimethylindan** and a closely related isomer is presented in the table below. Note that specific experimental spectroscopic data for **4,6-Dimethylindan** is not readily available in the public domain; therefore, data for a related compound, 4,7-Dimethyl-indan-1-one, is included for comparative purposes.

Property	Value	Source
Molecular Weight	146.23 g/mol	[2]
CAS Number	1685-82-1	[1][2]
Molecular Formula	C ₁₁ H ₁₄	[1][2]
¹³ C NMR of 4,7-Dimethylindan-1-one (Reference)	Chemical shifts (ppm): Multiple peaks, refer to source for full spectrum.	SpectraBase

Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **4,6-Dimethylindan** is not extensively documented in publicly accessible literature, a plausible route is via the Friedel-Crafts alkylation of m-xylene. The following protocol is a representative method based on general principles of this reaction.

Synthesis of 4,6-Dimethylindan via Friedel-Crafts Alkylation

Objective: To synthesize **4,6-Dimethylindan** by the alkylation of m-xylene.

Materials:

- m-Xylene (1,3-dimethylbenzene)
- 3-Chloropropene (Allyl chloride)
- Anhydrous Aluminum Chloride (AlCl₃)
- Dry Dichloromethane (CH₂Cl₂)
- Hydrochloric Acid (HCl), 2M solution
- Saturated Sodium Bicarbonate (NaHCO₃) solution
- Anhydrous Magnesium Sulfate (MgSO₄)

- Rotary evaporator
- Standard glassware for organic synthesis (round-bottom flask, condenser, dropping funnel, etc.)
- Magnetic stirrer and heating mantle

Procedure:

- **Reaction Setup:** A dry, 500 mL three-necked round-bottom flask equipped with a magnetic stirrer, a reflux condenser, and a dropping funnel is set up in a fume hood. The apparatus is protected from atmospheric moisture using drying tubes.
- **Reagent Addition:** The flask is charged with anhydrous aluminum chloride (1.2 equivalents) and dry dichloromethane (200 mL). The suspension is cooled to 0°C in an ice bath. A solution of m-xylene (1.0 equivalent) in dry dichloromethane (50 mL) is added to the dropping funnel.
- **Alkylation:** The m-xylene solution is added dropwise to the stirred AlCl_3 suspension over 30 minutes, maintaining the temperature at 0°C. Subsequently, a solution of 3-chloropropene (1.1 equivalents) in dry dichloromethane (50 mL) is added dropwise over 1 hour.
- **Reaction Progression:** After the addition is complete, the reaction mixture is allowed to warm to room temperature and stirred for an additional 12-18 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- **Workup:** The reaction mixture is carefully poured onto crushed ice with constant stirring. 2M Hydrochloric acid is added to dissolve the aluminum salts. The organic layer is separated, and the aqueous layer is extracted with dichloromethane (2 x 50 mL).
- **Purification:** The combined organic extracts are washed with saturated sodium bicarbonate solution (100 mL) and then with brine (100 mL). The organic layer is dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure using a rotary evaporator.
- **Final Product:** The crude product is purified by column chromatography on silica gel using a suitable eluent (e.g., hexane or a hexane/ethyl acetate gradient) to yield pure **4,6-**

Dimethylindan.

Characterization: The structure and purity of the synthesized **4,6-Dimethylindan** should be confirmed using spectroscopic methods such as ^1H NMR, ^{13}C NMR, and Mass Spectrometry.

Potential Biological Activity and Signaling Pathways

Specific biological activities and signaling pathways for **4,6-Dimethylindan** have not been extensively studied. However, the indan core structure and its derivatives, particularly indanones, are recognized as privileged scaffolds in medicinal chemistry.^{[1][2]}

General Biological Activities of Indan Derivatives

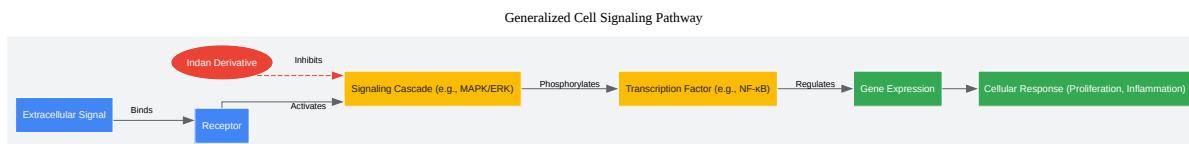
Derivatives of the indan scaffold have been reported to exhibit a wide range of biological activities, including:

- **Anticancer Properties:** Certain indanones have demonstrated potential as anticancer agents.^{[1][2]}
- **Antimicrobial and Antiviral Effects:** The indan moiety is present in compounds with antimicrobial and antiviral properties.^{[1][2]}
- **Neuroprotective Effects:** A notable example is Donepezil, an indanone derivative used in the treatment of Alzheimer's disease, which acts as an acetylcholinesterase inhibitor.^{[1][2]}

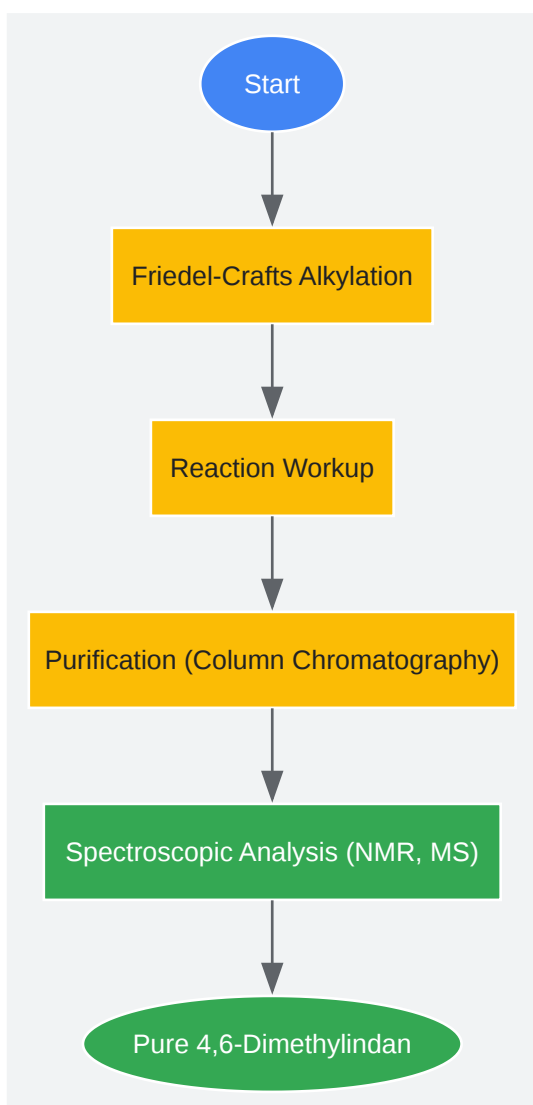
Given these precedents, **4,6-Dimethylindan** could serve as a valuable starting point for the design and synthesis of novel therapeutic agents.

Hypothetical Signaling Pathway

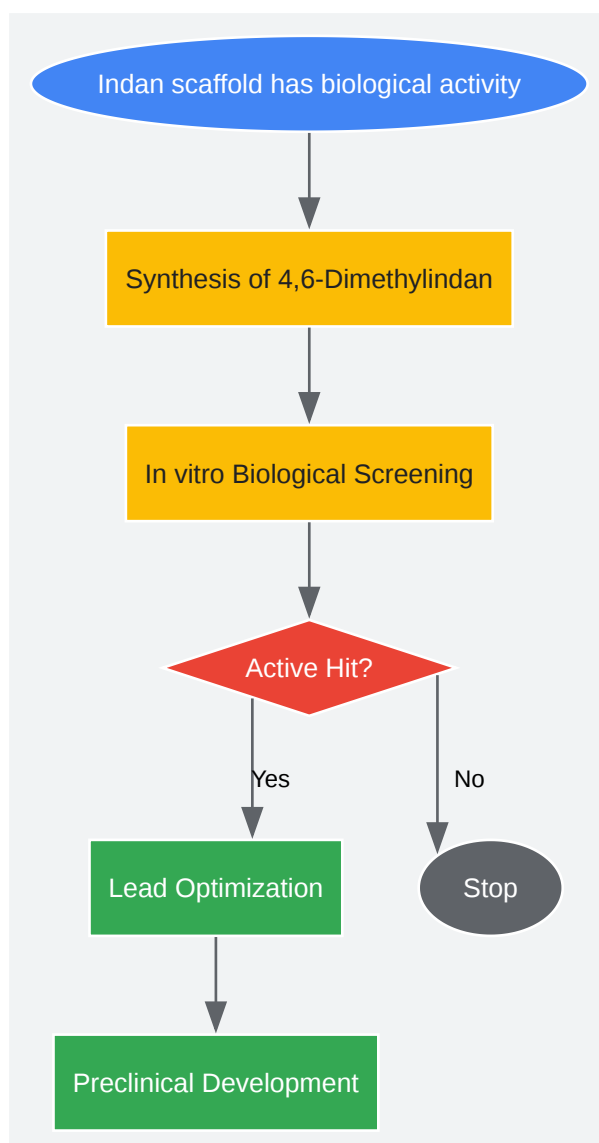
The diagram below illustrates a generalized signaling pathway that is often implicated in cancer and inflammation, and which can be modulated by various small molecules. While not specific to **4,6-Dimethylindan**, it represents a plausible target for biologically active indan derivatives.



Synthesis and Characterization Workflow



Conceptual Drug Discovery Workflow



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. Recent developments in biological activities of indanones - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [CAS number and molecular formula of 4,6-Dimethylindan]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b155056#cas-number-and-molecular-formula-of-4-6-dimethylindan]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com